

(R,R)-CPI-1612 solubility and stability issues

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Compound of Interest		
Compound Name:	(R,R)-CPI-1612	
Cat. No.:	B15588797	Get Quote

Technical Support Center: (R,R)-CPI-1612

Welcome to the technical support center for **(R,R)-CPI-1612**. This guide is designed for researchers, scientists, and drug development professionals to address common challenges related to the solubility and stability of **(R,R)-CPI-1612**.

Frequently Asked Questions (FAQs)

Q1: What is (R,R)-CPI-1612 and what is its primary application in research?

(R,R)-CPI-1612 is the inactive isomer of CPI-1612 and is often used as a negative control in experiments.[1] CPI-1612 is a potent and orally active inhibitor of the EP300/CBP histone acetyltransferase (HAT).[2][3] It works by competitively binding to the acetyl-CoA binding site of EP300 and CBP, leading to the inhibition of histone acetylation, which in turn affects gene transcription.[4] This makes it a valuable tool for studying the roles of EP300 and CBP in various biological processes, including cancer.[4]

Q2: I am observing precipitation when preparing my stock solution in DMSO. What could be the cause?

This is a common issue that can be attributed to the hygroscopic nature of DMSO. DMSO readily absorbs moisture from the air, and this absorbed water can significantly reduce the solubility of (R,R)-CPI-1612.[2][3]

Troubleshooting Steps:



- Use fresh, anhydrous DMSO: Always use a newly opened bottle of anhydrous or molecular biology grade DMSO.
- Proper storage of DMSO: Store DMSO in a tightly sealed container in a dry environment.
- Ultrasonication: If you still observe precipitation, brief ultrasonication can help to dissolve the compound.[2][5]

Q3: My compound seems to have lost activity. How should I be storing it?

Proper storage is critical for maintaining the stability and activity of **(R,R)-CPI-1612**. Improper storage can lead to degradation of the compound.

Storage Recommendations:

- Powder: Store the solid form of **(R,R)-CPI-1612** at -20°C for up to 3 years.
- Stock Solutions: Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 1 year or at -20°C for up to 1 month.[1][2]

Q4: I am having trouble dissolving **(R,R)-CPI-1612** for my in vivo animal studies. What is the recommended formulation?

Directly dissolving **(R,R)-CPI-1612** in aqueous solutions is challenging due to its low water solubility.[3] A common approach for oral administration involves a multi-step process to create a stable formulation.

Recommended In Vivo Formulation: A typical formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.[5] For detailed steps, please refer to the Experimental Protocols section. For subcutaneous or intraperitoneal injections, a formulation with DMSO and corn oil can be used.[1][5]

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in Stock Solution	Hygroscopic DMSO (absorbed moisture)	Use fresh, anhydrous DMSO. [3] Briefly sonicate the solution.[2][5]
Inconsistent Experimental Results	Improper storage leading to degradation. Repeated freeze-thaw cycles of stock solution.	Aliquot stock solutions into single-use vials. Store at -80°C for long-term storage and -20°C for short-term.[1][2]
Low Potency in Cellular Assays	Incorrect final concentration due to solubility issues.	Prepare a high-concentration stock in 100% DMSO and then dilute it in culture media. Ensure the final DMSO concentration is not toxic to the cells (typically <0.5%).
Difficulty Dissolving for In Vivo Use	Low aqueous solubility.	Use a co-solvent system such as DMSO, PEG300, and Tween-80 in saline for oral administration, or DMSO in corn oil for other routes.[1][5]

Quantitative Data Summary Solubility Profile



Solvent	Concentration	Observations
DMSO	230 mg/mL (510.51 mM)	Requires sonication; hygroscopic nature of DMSO can impact solubility.[2][5]
DMSO	90 mg/mL (199.76 mM)	Use fresh DMSO as moisture can reduce solubility.[3]
Ethanol	90 mg/mL	-
Water	Insoluble	[3]
10% DMSO in Corn oil	≥ 5 mg/mL (11.10 mM)	Clear solution.[5]
10% DMSO, 40% PEG300, 5% Tween-80 in saline	≥ 5 mg/mL (11.10 mM)	Clear solution.[5]

Stability and Storage

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
Stock Solution in Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[1][2]
Stock Solution in Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[1][2]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh the required amount of (R,R)-CPI-1612 powder.
- Add DMSO: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to 1 mg of **(R,R)-CPI-1612** (MW: 450.54 g/mol), add 222 μ L of



DMSO.

- Dissolve: Vortex the solution and, if necessary, sonicate briefly until the compound is completely dissolved.
- Store: Aliquot the stock solution into single-use vials and store at -80°C.

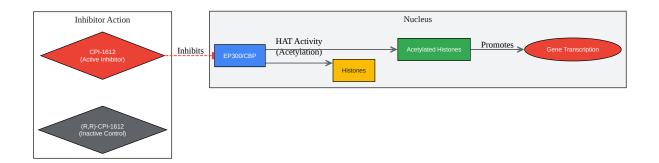
Preparation of an In Vivo Formulation for Oral Administration

This protocol is for preparing a 1 mg/mL solution:

- Prepare Stock: Prepare a concentrated stock solution in DMSO (e.g., 20 mg/mL).
- Initial Dilution: In a sterile tube, add 50 μL of the 20 mg/mL DMSO stock solution.
- Add Co-solvents: Add 400 μL of PEG300 and mix thoroughly.
- Add Surfactant: Add 50 μL of Tween-80 and mix until the solution is clear.
- Final Dilution: Add 500 μL of saline to reach a final volume of 1 mL. The final concentration will be 1 mg/mL in a vehicle of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% saline.
- Use Immediately: This formulation should be used immediately for optimal results.[3]

Visual Diagrams

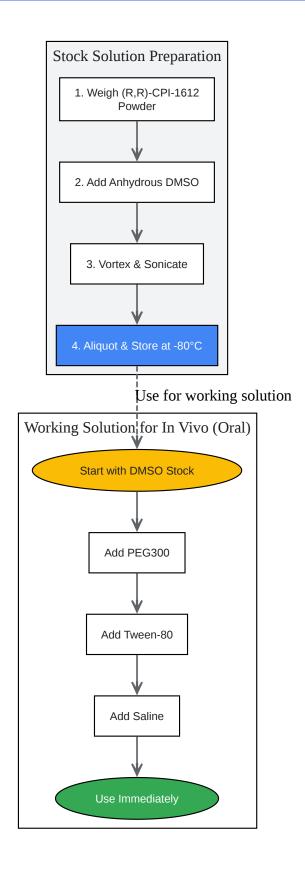




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Caption: Simplified signaling pathway of EP300/CBP and the inhibitory action of CPI-1612.





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Caption: Workflow for preparing (R,R)-CPI-1612 stock and in vivo working solutions.



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